

Bis(2-Methoxyethyl)amine molecular weight and formula

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Compound of Interest

Compound Name: Bis(2-Methoxyethyl)amine

Cat. No.: B057041

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A Technical Overview of Bis(2-Methoxyethyl)amine

Bis(2-methoxyethyl)amine is a chemical compound utilized in various research and industrial applications. It is recognized for its role as a solvent and as an intermediate in the synthesis of pharmaceuticals, dyes, and surfactants.^[1] This guide provides core technical data on its molecular properties.

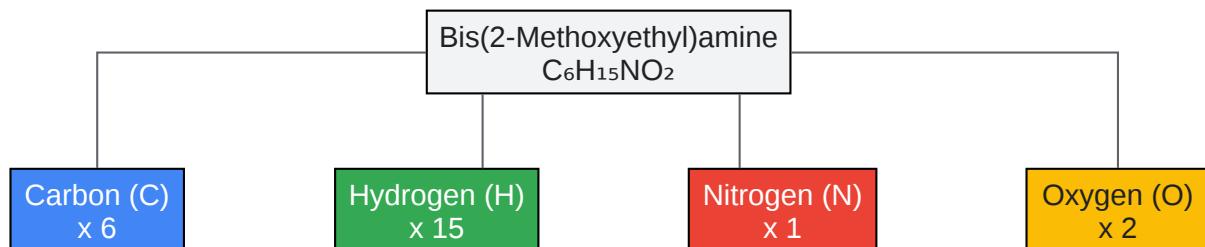
Molecular Formula and Weight

The fundamental chemical properties of **Bis(2-methoxyethyl)amine** are summarized below. These values are critical for stoichiometric calculations in chemical reactions and for analytical characterization. The molecular formula is C₆H₁₅NO₂ and the molecular weight is 133.19 g/mol.^{[2][3][4]}

Property	Value
Molecular Formula	C ₆ H ₁₅ NO ₂ ^{[2][3][4]}
Molecular Weight	133.19 g/mol ^{[2][3][4][5]}
CAS Number	111-95-5 ^[2]
Alternate Names	Dimethoxyethylamine; 2,2'-Dimethoxydiethylamine ^[2]

Elemental Composition

The molecular formula $C_6H_{15}NO_2$ indicates the number of atoms of each element present in one molecule of the compound. The diagram below illustrates this composition, breaking down the formula into its constituent elements: Carbon (C), Hydrogen (H), Nitrogen (N), and Oxygen (O).



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